

NSC305787 stability and proper storage conditions

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Compound of Interest

Compound Name: NSC305787

Cat. No.: B2485592

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **NSC305787**, a potent Ezrin inhibitor.

Adherence to these guidelines is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **NSC305787**?

A1: Solid **NSC305787** is stable for extended periods when stored at low temperatures. For long-term storage, -20°C is recommended, which can preserve the compound for up to three years.^{[1][2][3]} For shorter durations, storage at 4°C is acceptable for up to two years.^[3]

Q2: How should I store **NSC305787** once it is in solution?

A2: Stock solutions of **NSC305787** should be aliquoted to avoid repeated freeze-thaw cycles, which can lead to degradation.^[4] For optimal stability, store these aliquots at -80°C, where they are viable for up to one year.^{[1][2]} If a -80°C freezer is unavailable, storage at -20°C is an alternative, but the recommended usage period is shortened to one month.^{[3][4]}

Q3: I've observed precipitation in my stock solution after thawing. What should I do?

A3: If precipitation occurs upon thawing or during the preparation of a solution, gentle warming and/or sonication can be used to help redissolve the compound.^{[1][4]} Ensure the solution is clear before use. To prevent this, ensure the compound is fully dissolved initially and consider preparing fresh solutions if precipitation is a recurring issue.

Q4: What is the recommended solvent for preparing **NSC305787** stock solutions?

A4: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **NSC305787**.^{[1][3][5]} Solubility in DMSO is reported to be between 4 mg/mL and 8 mg/mL.^{[1][5]} For complete dissolution at higher concentrations, ultrasonic treatment and warming may be necessary.^[3]

Q5: For in vivo experiments, is it acceptable to use a stock solution prepared in advance?

A5: For in vivo studies, it is highly recommended to prepare the working solution fresh on the day of use to ensure maximum potency and avoid any potential issues with stability in aqueous-based formulations.^[4]

Quantitative Data Summary

Storage Conditions

The following table summarizes the recommended storage conditions for **NSC305787** in both solid and solution forms.

Form	Storage Temperature	Recommended Duration	Citations
Solid Powder	-20°C	3 years	^{[1][2][3]}
Solid Powder	4°C	2 years	^[3]
In Solvent	-80°C	6 months - 1 year	^{[1][2][4][5]}
In Solvent	-20°C	1 month	^{[3][4][5]}

Solubility Data

This table provides solubility information for **NSC305787** in various solvents.

Solvent	Concentration	Notes	Citations
DMSO	4 - 8 mg/mL (8.98 - 17.95 mM)	Sonication and heating are recommended.	[1] [3] [5]
In vivo formulation 1	≥ 0.6 mg/mL (1.35 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[3] [4]
In vivo formulation 2	≥ 0.6 mg/mL (1.35 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline)	[3] [4]
In vivo formulation 3	≥ 0.6 mg/mL (1.35 mM)	10% DMSO, 90% Corn Oil	[3] [4]

Experimental Protocols

Preparation of Stock Solution (In Vitro)

- To prepare a 10 mM stock solution, dissolve 4.45 mg of **NSC305787** in 1 mL of DMSO.
- If complete dissolution is not achieved, sonicate the solution or warm it gently.
- Once the solution is clear, aliquot it into smaller volumes in tightly sealed vials.
- Store the aliquots at -80°C for long-term use or -20°C for short-term use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Preparation of Working Solution (In Vivo)

It is recommended to prepare fresh working solutions daily for in vivo experiments.[\[4\]](#) Below are three validated protocols.

Protocol 1: PEG300/Tween-80 Formulation[\[3\]](#)[\[4\]](#)

- Begin with a stock solution of **NSC305787** in DMSO (e.g., 6.0 mg/mL).
- To prepare 1 mL of working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.

- Add 50 μ L of Tween-80 to the mixture and mix again until uniform.
- Finally, add 450 μ L of saline to bring the total volume to 1 mL and mix thoroughly. The final concentration will be 0.6 mg/mL.

Protocol 2: SBE- β -CD Formulation[3][4]

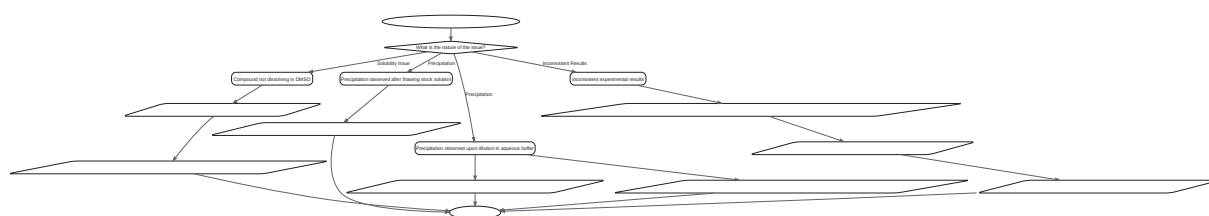
- Prepare a stock solution of **NSC305787** in DMSO (e.g., 6.0 mg/mL).
- To prepare 1 mL of working solution, add 100 μ L of the DMSO stock solution to 900 μ L of a 20% SBE- β -CD solution in saline.
- Mix until a clear solution is obtained. The final concentration will be 0.6 mg/mL.

Protocol 3: Corn Oil Formulation[3][4]

- Prepare a stock solution of **NSC305787** in DMSO (e.g., 6.0 mg/mL).
- To prepare 1 mL of working solution, add 100 μ L of the DMSO stock solution to 900 μ L of corn oil.
- Mix thoroughly until the solution is uniform. The final concentration will be 0.6 mg/mL.
- Note: If the continuous dosing period exceeds half a month, this protocol should be chosen carefully.[4]

Troubleshooting Guide

This section addresses common issues that may arise during the handling and use of **NSC305787**.

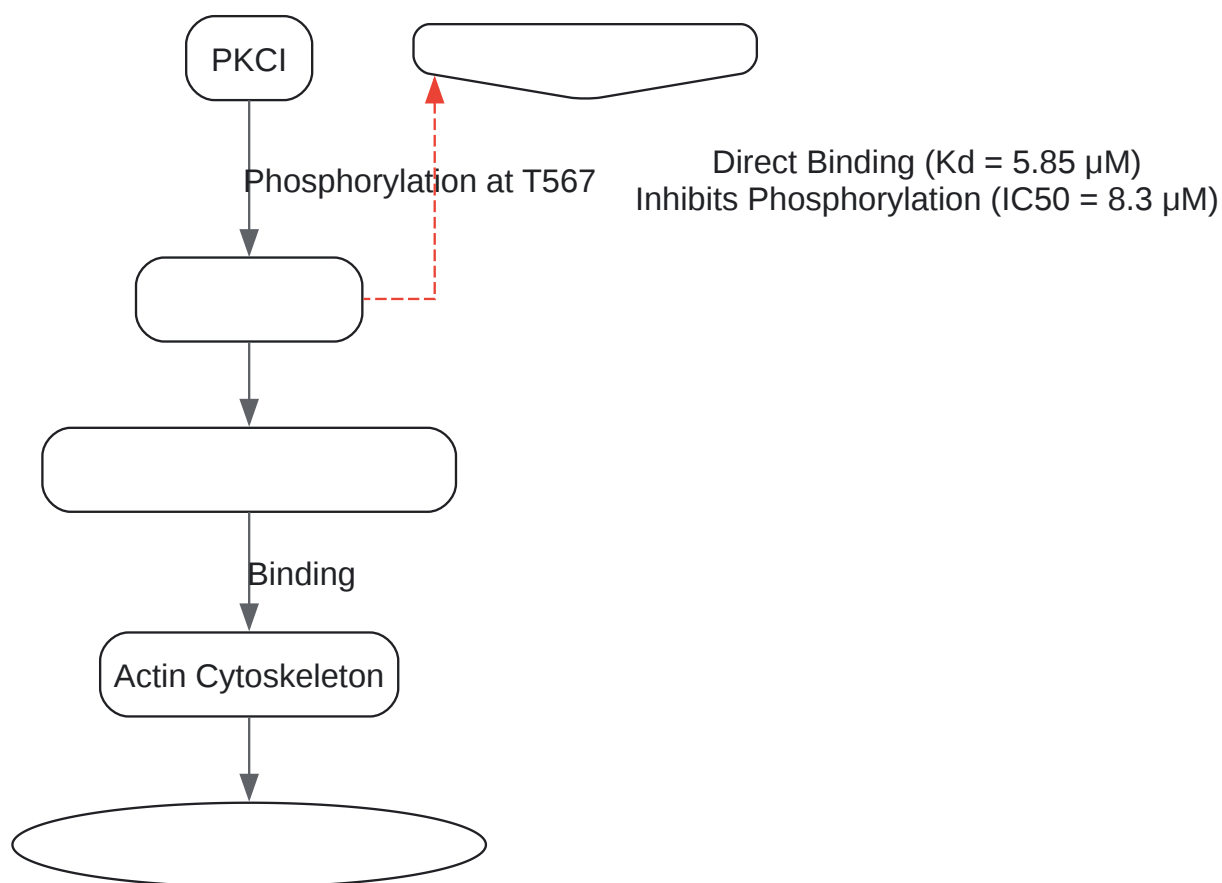


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Caption: Troubleshooting workflow for common issues with **NSC305787**.

Signaling Pathway

NSC305787 is an inhibitor of Ezrin, a protein that links the actin cytoskeleton to the plasma membrane and is involved in various signaling pathways crucial for cell motility and metastasis.



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Caption: **NSC305787** inhibits Ezrin activation and subsequent cell motility.

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